

A Comprehensive Technical Guide to 2',4'-Dinitrophenylglucopyranoside for Advanced Research

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Compound of Interest

Compound Name: 2',4'-Dinitrophenylglucopyranoside

CAS No.: 25775-97-7

Cat. No.: B1212559

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This document serves as an in-depth technical guide for researchers, scientists, and drug development professionals on the synthesis, characterization, and application of **2',4'-Dinitrophenylglucopyranoside**. We will explore the fundamental principles that make this chromogenic substrate an invaluable tool in enzymology and provide detailed, field-proven protocols for its effective use.

Core Principles and Physicochemical Characteristics

2',4'-Dinitrophenyl- β -D-glucopyranoside is a pivotal chromogenic substrate for the quantification of β -glucosidase activity. Its utility is anchored in its molecular structure: a β -D-glucose molecule linked to a 2,4-dinitrophenyl group via a glycosidic bond. While stable under standard conditions, this bond is susceptible to enzymatic cleavage by β -glucosidases. This hydrolysis liberates the 2,4-dinitrophenolate anion, a yellow-colored species with a strong absorbance maximum around 400 nm. The rate of its formation is directly proportional to the enzymatic activity, providing a robust and continuous spectrophotometric assay.

Chemical Identification and Properties

Precise identification and understanding of the physicochemical properties of a reagent are fundamental to reproducible research.

- **CAS Number:** The Chemical Abstracts Service (CAS) registry number for 2',4'-Dinitrophenyl- β -D-glucopyranoside is a point of some discrepancy in commercial listings. While 2818-58-8 is frequently cited, some suppliers list 25775-97-7[1][2][3]. Researchers should verify the CAS number with their specific supplier. The CAS number for the corresponding alpha anomer, 2',4'-Dinitrophenyl- α -D-glucopyranoside, is 2818-57-7.

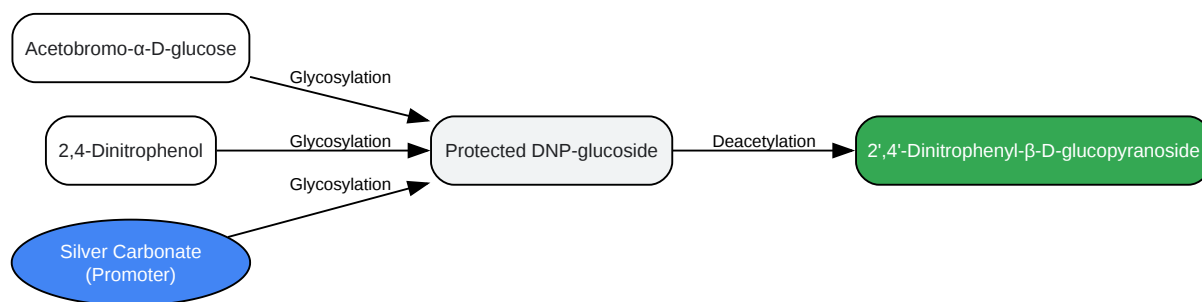
Table 1: Physicochemical Properties of 2',4'-Dinitrophenyl- β -D-glucopyranoside

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₁₄ N ₂ O ₁₀	
Molecular Weight	346.25 g/mol	
Appearance	White to off-white crystalline powder	
Melting Point	184-186 °C	
Solubility	Soluble in water and polar organic solvents such as DMSO and methanol.	[4]
Molar Extinction Coefficient (ϵ) of 2,4-Dinitrophenolate	Approximately 17,400 M ⁻¹ cm ⁻¹ at 400 nm	

Synthesis and Mechanism of Action

Synthesis via Koenigs-Knorr Reaction

The synthesis of 2',4'-Dinitrophenyl- β -D-glucopyranoside is classically achieved through the Koenigs-Knorr reaction[5][6][7]. This well-established method for glycosidic bond formation involves the reaction of a glycosyl halide with an alcohol.



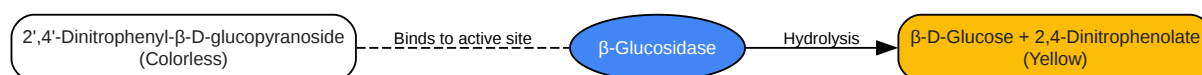
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Figure 1: Simplified workflow of the Koenigs-Knorr synthesis of 2',4'-Dinitrophenyl-β-D-glucopyranoside.

In this procedure, acetobromo-α-D-glucose (the glycosyl donor) is reacted with 2,4-dinitrophenol (the alcohol acceptor) in the presence of a promoter, typically a silver or mercury salt such as silver carbonate^[5]. The acetyl protecting groups on the glucose moiety ensure the stereochemical outcome, favoring the formation of the 1,2-trans product (the β-anomer) through neighboring group participation. The final step involves the removal of the acetyl protecting groups (deacetylation) to yield the desired product.

Mechanism of Enzymatic Cleavage

The chromogenic assay is based on the enzymatic hydrolysis of the glycosidic bond.



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Figure 2: Enzymatic hydrolysis of 2',4'-Dinitrophenyl-β-D-glucopyranoside by β-glucosidase.

The β-glucosidase enzyme specifically recognizes the β-D-glucopyranoside moiety. Within the enzyme's active site, catalytic residues facilitate the cleavage of the glycosidic bond, releasing glucose and 2,4-dinitrophenol. At a pH above the pKa of 2,4-dinitrophenol (approximately 4.1),

the hydroxyl group of the phenol is deprotonated, forming the intensely yellow 2,4-dinitrophenolate anion.

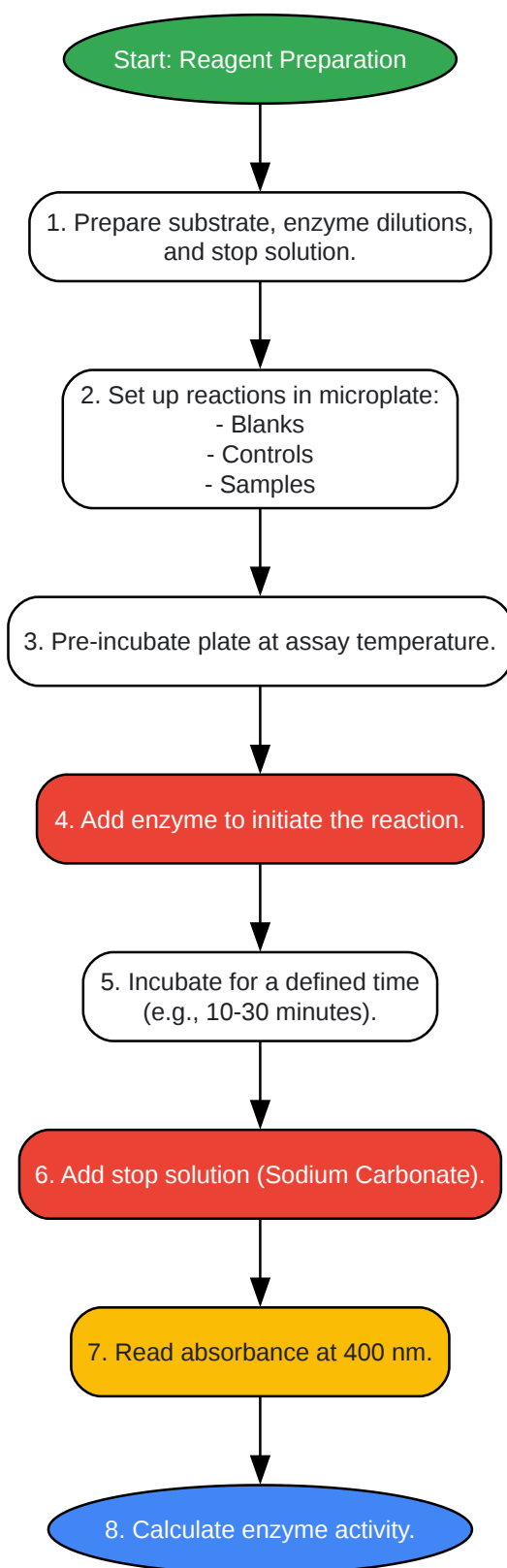
In-Depth Experimental Protocol: β -Glucosidase Activity Assay

This protocol provides a robust and reproducible method for determining β -glucosidase activity. Its design incorporates essential controls to ensure scientific validity.

Materials

- 2',4'-Dinitrophenyl- β -D-glucopyranoside (Substrate)
- β -Glucosidase (e.g., from almonds, *Aspergillus niger*)
- Sodium acetate buffer (50 mM, pH 5.0)
- Sodium carbonate (1 M) (Stop solution)
- Spectrophotometer or microplate reader
- Thermostatically controlled incubator or water bath (e.g., 37°C)
- 96-well microplate or cuvettes

Workflow



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Figure 3: Step-by-step workflow for the β -glucosidase activity assay.

Step-by-Step Methodology

- Reagent Preparation:
 - Substrate Stock Solution (e.g., 10 mM): Dissolve an appropriate amount of 2',4'-Dinitrophenyl- β -D-glucopyranoside in the assay buffer. Gentle warming may be required for complete dissolution.
 - Enzyme Solutions: Prepare a series of dilutions of the enzyme in cold assay buffer. The optimal dilution will depend on the activity of the enzyme preparation and should be determined empirically to ensure the reaction rate is linear over the incubation period.
 - Stop Solution (1 M Sodium Carbonate): Dissolve 10.6 g of anhydrous sodium carbonate in deionized water to a final volume of 100 mL.
- Assay Setup (96-well plate format):
 - Blank: 50 μ L of assay buffer + 50 μ L of substrate working solution.
 - Enzyme Control: 50 μ L of each enzyme dilution + 50 μ L of assay buffer (to account for any intrinsic color of the enzyme preparation).
 - Samples: 50 μ L of each enzyme dilution.
- Reaction Execution:
 - Pre-warm the microplate containing the blanks, enzyme controls, and samples to the desired assay temperature (e.g., 37°C) for 5 minutes.
 - Prepare a working solution of the substrate in the assay buffer (e.g., 2 mM). Pre-warm this solution to the assay temperature.
 - To initiate the reaction, add 50 μ L of the pre-warmed substrate working solution to the sample wells.
 - Incubate the plate at the assay temperature for a fixed time (e.g., 10 to 30 minutes). The incubation time should be optimized to ensure the absorbance reading is within the linear range of the spectrophotometer.

- Stop the reaction by adding 100 μ L of 1 M sodium carbonate solution to all wells. The high pH denatures the enzyme and ensures the complete formation of the 2,4-dinitrophenolate anion.
- Data Acquisition and Analysis:
 - Measure the absorbance of each well at 400 nm using a microplate reader.
 - Corrected Absorbance: For each sample, subtract the absorbance of the corresponding enzyme control and the blank.
 - Calculation of Product Concentration: Use the Beer-Lambert law ($A = \epsilon cl$) to determine the concentration of the released 2,4-dinitrophenolate.
 - A = Corrected absorbance
 - ϵ = Molar extinction coefficient of 2,4-dinitrophenolate ($\sim 17,400 \text{ M}^{-1}\text{cm}^{-1}$)
 - c = Concentration of product (in M)
 - l = Path length of the light in the well (in cm). This needs to be determined for the specific microplate and volume used.
 - Enzyme Activity Calculation: Enzyme activity is typically expressed in Units (U), where 1 U is the amount of enzyme that releases 1 μ mole of product per minute.
 - $\text{Activity (U/mL)} = (\text{Concentration of product } (\mu\text{M}) \times \text{Total assay volume (mL)}) / (\text{Incubation time (min)} \times \text{Volume of enzyme (mL)})$

Applications in Scientific Research and Drug Discovery

The robust nature of the **2',4'-dinitrophenylglucopyranoside** assay lends itself to a variety of applications:

- Enzyme Kinetics and Characterization: It is a standard substrate for determining the Michaelis-Menten kinetics (K_m and V_{max}) of β -glucosidases.

- **High-Throughput Screening (HTS) for Inhibitors:** The simple, colorimetric endpoint makes this assay highly suitable for HTS campaigns to identify novel inhibitors of β -glucosidases, which are therapeutic targets for conditions such as Gaucher's disease and diabetes[8][9][10][11]. The assay can be readily miniaturized for 384- and 1536-well formats, enabling the screening of large compound libraries.
- **Biomass Conversion Research:** In the development of biofuels, β -glucosidases are critical for the final step of cellulose degradation to glucose. This substrate is used to discover and characterize more efficient and robust enzymes for this industrial process.
- **Food Science:** β -glucosidases can release aromatic compounds from their glycosidic precursors in fruits and beverages. This assay can be used to study these enzymes to enhance food flavor and aroma.

Conclusion

2',4'-Dinitrophenyl- β -D-glucopyranoside is a powerful and versatile tool for the study of β -glucosidases. Its well-defined chemical properties and the straightforward nature of the colorimetric assay provide a reliable and efficient method for quantifying enzyme activity. The detailed protocols and principles outlined in this guide are intended to empower researchers to confidently and accurately employ this essential substrate in their scientific investigations.

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